

Personal protective equipment for handling Ethyl 2-cyano-2-(hydroxyimino)acetate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name:

Ethyl 2-cyano-2(hydroxyimino)acetate

Cat. No.:

B556120

Get Quote

Essential Safety and Handling Guide for Ethyl 2-cyano-2-(hydroxyimino)acetate

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Ethyl 2-cyano-2-(hydroxyimino)acetate** (CAS No: 3849-21-6). Adherence to these procedures is vital for ensuring laboratory safety and minimizing risk.

Hazard Identification and Classification

Ethyl 2-cyano-2-(hydroxyimino)acetate is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1]

GHS Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]



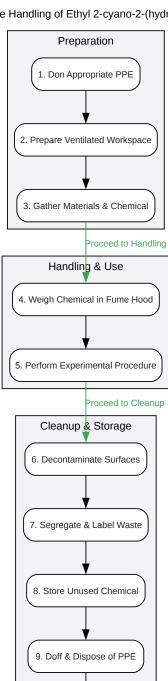
Physicochemical Properties

Property	Value
Appearance	Solid, White to off-white powder[1][2]
Molecular Formula	C5H6N2O3[3]
Molecular Weight	142.11 g/mol
Melting Point	130-132 °C[1]
Boiling Point	248.9 °C at 760 mmHg[1]
Storage Temperature	2-8 °C, in a dry, cool, and well-ventilated place[4]

Operational Plan: Safe Handling Protocol

A systematic approach is essential when handling **Ethyl 2-cyano-2-(hydroxyimino)acetate**. The following workflow diagram and procedural steps outline the required safety measures from preparation to post-experiment cleanup.





Workflow for Safe Handling of Ethyl 2-cyano-2-(hydroxyimino)acetate

Click to download full resolution via product page

10. Wash Hands Thoroughly

Safe handling workflow from preparation to cleanup.



Step-by-Step Handling Procedure

- Don Appropriate PPE: Before entering the laboratory, ensure all required personal protective equipment is worn correctly. Refer to the detailed PPE table below.
- Prepare Ventilated Workspace: All handling of this chemical must occur in a well-ventilated area, preferably within a chemical fume hood.[1][5] Ensure safety showers and eyewash stations are accessible.[1]
- Gather Materials & Chemical: Bring all necessary equipment and the sealed container of Ethyl 2-cyano-2-(hydroxyimino)acetate into the prepared workspace.
- Weigh Chemical: To avoid dust formation and inhalation, carefully weigh the solid chemical within the fume hood.[3]
- Perform Experimental Procedure: Conduct the experiment, avoiding direct contact with the substance.[5] Do not eat, drink, or smoke in the work area.[1][5]
- Decontaminate Surfaces: After use, decontaminate all work surfaces and equipment by scrubbing with a suitable solvent like alcohol.[1]
- Segregate & Label Waste: Collect all contaminated materials and chemical waste into a suitable, labeled container for disposal.[5]
- Store Unused Chemical: Tightly close the container of any remaining chemical and store it in a locked, cool, dry, and well-ventilated place.[1][2]
- Doff & Dispose of PPE: Remove personal protective equipment in the correct order to avoid cross-contamination. Dispose of single-use items in the designated waste stream.
- Wash Hands Thoroughly: Always wash hands with soap and water after handling the chemical, even if gloves were worn.[1][5]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Ethyl 2-cyano-2-(hydroxyimino)acetate**.



Protection Type	Specification	Rationale
Eye/Face Protection	Safety goggles with side- shields or chemical safety goggles conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[1][2]	Protects against splashes and dust, preventing serious eye irritation.[1]
Hand Protection	Protective gloves (e.g., nitrile rubber).	Prevents skin contact, which can cause irritation.[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate, or if irritation is experienced.[2] A particulate filter is recommended.[2]	Protects against inhalation of dust, which may cause respiratory tract irritation.[1]
Skin & Body Protection	Impervious clothing or a lab coat to prevent skin exposure. [1][5]	Provides a barrier against accidental skin contact.

Emergency and First-Aid Measures

Immediate and appropriate action is critical in the event of an exposure.



Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present and easy to do.[1] Seek immediate medical attention.[1]
Skin Contact	Immediately remove all contaminated clothing. [5] Wash the affected area thoroughly with plenty of soap and water.[1] Seek medical attention if irritation develops or persists.[5]
Inhalation	Move the person to fresh air immediately.[1] If breathing is difficult, provide oxygen or perform artificial respiration.[2][5] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[1] Rinse the mouth with water.[2][3] Never give anything by mouth to an unconscious person.[3] Call a physician or poison control center immediately.[2]

Spill and Disposal Plan Accidental Release Measures

In the event of a spill, follow these steps:

- Evacuate: Evacuate non-essential personnel from the spill area.[3]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from entering drains or waterways.[5]
- Clean-up:
 - Wear full personal protective equipment, including respiratory protection.
 - Use dry clean-up procedures and avoid generating dust.[5]



- Absorb the spill with an inert material such as sand, earth, or vermiculite.
- Collect the material into a suitable, labeled container for waste disposal.
- Decontaminate: Wash the spill area thoroughly after clean-up.[5]

Waste Disposal Protocol

All waste materials must be treated as hazardous waste.

- Chemical Waste: Dispose of the chemical and any contaminated materials in a designated, sealed, and labeled hazardous waste container.[5]
- Disposal Method: The disposal must be in accordance with all local, regional, and national regulations.[1] Options may include incineration in a licensed facility or burial in a specifically licensed landfill for chemical wastes.[5] Consult with your institution's environmental health and safety department for specific guidance.
- Empty Containers: Decontaminate empty containers before disposal.[5] Observe all label warnings until the container is cleaned and destroyed.[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. fishersci.com [fishersci.com]
- 3. Page loading... [wap.guidechem.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl 2-cyano-2-(hydroxyimino)acetate]. BenchChem, [2025]. [Online PDF]. Available at:







[https://www.benchchem.com/product/b556120#personal-protective-equipment-for-handling-ethyl-2-cyano-2-hydroxyimino-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com